

Application Note: Quantification of Bis(2-ethylhexyl) dodecanedioate in Environmental Samples

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) dodecanedioate*

Cat. No.: B095933

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Introduction

Bis(2-ethylhexyl) dodecanedioate (DEHD), also known as dioctyl dodecanedioate, is a plasticizer used in various polymer formulations to enhance flexibility and durability. Its potential for environmental release during the manufacturing, use, and disposal of plastic products raises concerns about its persistence, bioaccumulation, and potential ecological and human health impacts. Accurate quantification of DEHD in environmental matrices such as soil, water, and sediment is crucial for exposure assessment and risk management. This application note provides detailed protocols for the analysis of DEHD in environmental samples using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Analytical Methods and Protocols

The quantification of **Bis(2-ethylhexyl) dodecanedioate** in environmental samples is typically achieved using chromatographic techniques coupled with mass spectrometry, which offer high sensitivity and selectivity.^{[1][2]} The choice between Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) depends on the specific sample matrix, required detection limits, and available instrumentation.

Protocol 1: Quantification of DEHD in Water Samples by GC-MS

This protocol is suitable for the analysis of DEHD in various water samples, including surface water, groundwater, and wastewater.

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

- Transfer 1 liter of the water sample to a 2 L separatory funnel.
- Spike the sample with an appropriate internal standard (e.g., deuterated DEHD or a structurally similar compound not expected to be in the sample).
- Add 60 mL of dichloromethane or a similar non-polar solvent.
- Shake the funnel vigorously for 2 minutes, periodically venting to release pressure.
- Allow the layers to separate for at least 10 minutes.
- Drain the lower organic layer into a clean flask.
- Repeat the extraction twice more with fresh 60 mL portions of dichloromethane, combining the organic extracts.
- Dry the combined extract by passing it through a funnel containing anhydrous sodium sulfate.
- Concentrate the extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- The sample is now ready for GC-MS analysis.

2. GC-MS Instrumentation and Conditions

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer.
- Column: A non-polar capillary column, such as a DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness), is suitable for the separation of DEHD.

- Injector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 1 minute.
 - Ramp 1: 20 °C/min to 280 °C, hold for 10 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole.
- Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and selectivity. Key ions for DEHD can be determined from its mass spectrum.[\[3\]](#)

3. Calibration

- Prepare a stock solution of DEHD in a suitable solvent (e.g., methanol or hexane).
- Create a series of calibration standards by diluting the stock solution to cover the expected concentration range in the samples.
- Analyze the calibration standards using the same GC-MS method as the samples.
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration.

Protocol 2: Quantification of DEHD in Soil and Sediment Samples by LC-MS/MS

This protocol is designed for the extraction and analysis of DEHD from complex solid matrices like soil and sediment.

1. Sample Preparation: Ultrasonic Extraction and Solid-Phase Extraction (SPE) Cleanup

- Air-dry the soil or sediment sample and sieve it to remove large debris.

- Weigh 10 g of the homogenized sample into a beaker.
- Spike the sample with an internal standard.
- Add 20 mL of a 1:1 mixture of acetone and hexane.
- Extract the sample in an ultrasonic bath for 15 minutes.
- Decant the solvent into a clean tube and repeat the extraction twice more with fresh solvent.
- Combine the extracts and concentrate to approximately 1 mL.
- Perform a cleanup step using a solid-phase extraction (SPE) cartridge (e.g., silica gel or Florisil) to remove interfering matrix components.
- Elute the DEHD from the SPE cartridge with a suitable solvent mixture (e.g., dichloromethane/hexane).
- Evaporate the eluate to dryness and reconstitute in a small volume of the mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- Instrument: High-Performance Liquid Chromatograph coupled to a Tandem Mass Spectrometer.
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m particle size) is commonly used.
- Mobile Phase: A gradient of water (A) and acetonitrile or methanol (B), both typically containing a small amount of formic acid or ammonium formate to improve ionization.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.

- Mass Analyzer: Triple Quadrupole.
- Acquisition Mode: Multiple Reaction Monitoring (MRM) for the highest selectivity and sensitivity. Specific precursor and product ion transitions for DEHD need to be optimized.

3. Calibration

- Prepare calibration standards in a matrix-matched solvent to compensate for matrix effects.
- Analyze the standards using the developed LC-MS/MS method.
- Construct a calibration curve as described in the GC-MS protocol.

Data Presentation

Currently, there is a notable lack of published data on the concentrations of **Bis(2-ethylhexyl) dodecanedioate** (DEHD) in environmental samples. Most environmental monitoring studies on plasticizers have focused on more prevalent compounds like Bis(2-ethylhexyl) phthalate (DEHP). The table below presents representative data for DEHP and other common plasticizers to provide context for the expected concentration ranges of such compounds in the environment. This highlights a critical data gap and underscores the need for future research to quantify DEHD levels in various environmental compartments using the protocols outlined in this application note.

Table 1: Representative Concentrations of Common Plasticizers in Environmental Samples

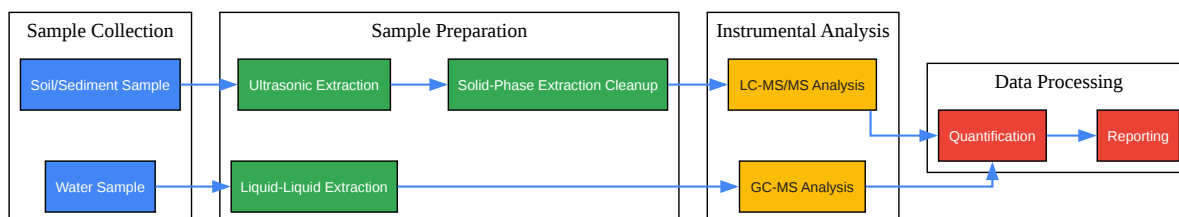
Plasticizer	Sample Matrix	Concentration Range	Location	Reference
DEHP	River Water	0.1 - 10 µg/L	Various European Rivers	[1][2]
DEHP	Agricultural Soil	0.05 - 5 mg/kg	China	[4]
DEHP	Indoor Dust	100 - 1000 µg/g	Global	[5]
DnBP	Wastewater Effluent	0.5 - 20 µg/L	USA	[6]
DiNP	Sediment	0.1 - 2 mg/kg	Industrialized Areas	[2]

Note: The data presented are for illustrative purposes and represent a range of values reported in the scientific literature. Actual concentrations can vary significantly based on the sampling location, proximity to pollution sources, and other environmental factors.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of DEHD in environmental samples.

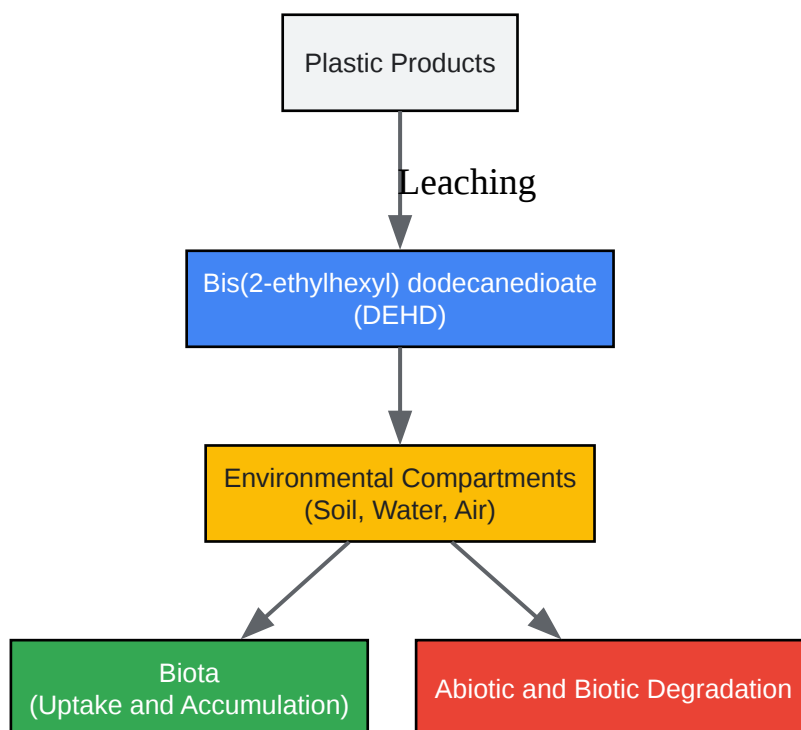


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Caption: General experimental workflow for DEHD analysis.

Chemical Structure and Potential Environmental Fate

The diagram below shows the chemical structure of **Bis(2-ethylhexyl) dodecanedioate** and illustrates its potential pathways in the environment.



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Caption: DEHD structure and environmental pathways.

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References

- 1. researchgate.net [researchgate.net]

- 2. Plasticizers: distribution and impact in aquatic and terrestrial environments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Bis(2-ethylhexyl) dodecanedioate | C₂₈H₅₄O₄ | CID 29401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. connectsci.au [connectsci.au]
- 5. Simultaneous analysis of several plasticizer classes in different matrices by on-line turbulent flow chromatography-LC–MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Environmental release, environmental concentrations, and ecological risk of N,N-Diethyl-m-toluamide (DEET) - PubMed [pubmed.ncbi.nlm.nih.gov]
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